

3-Ethylcyclopentanone: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: **3-Ethylcyclopentanone**

Cat. No.: **B081463**

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Introduction: **3-Ethylcyclopentanone** is a valuable carbocyclic ketone that serves as a versatile starting material and intermediate in the synthesis of a diverse array of organic molecules. Its five-membered ring scaffold, substituted with a reactive carbonyl group and an ethyl chain, provides a unique platform for the construction of complex molecular architectures. This application note explores the utility of **3-ethylcyclopentanone** in key organic transformations and its role in the synthesis of natural products and fragrance compounds.

Physicochemical Properties

3-Ethylcyclopentanone is a colorless to pale yellow liquid with a characteristic odor. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O	[1]
Molecular Weight	112.17 g/mol	[1]
CAS Number	10264-55-8	[2] [3]
Boiling Point	171 °C	[4]
Flash Point	31 °C (88 °F)	[4]
Density	0.9015 g/cm ³ (at 425 °C)	[4]
Water Solubility	Soluble	[2] [4]
Appearance	Clear colorless to pale yellow liquid	[3]

Table 1: Physicochemical Properties of **3-Ethylcyclopentanone**

Spectroscopic Data

The structural features of **3-ethylcyclopentanone** can be confirmed by various spectroscopic techniques. While detailed peak assignments are not readily available in the searched literature, general spectral information is summarized below.

Spectroscopy	Data	Reference
¹ H NMR	Spectral data available, but specific peak assignments are not fully detailed in the provided search results. A spectrum for the closely related 3-methylcyclopentanone shows peaks around 1.14, 1.52, and 2.1-2.4 ppm.	[5]
¹³ C NMR	Spectral data available from PubChem.	[1]
Mass Spectrum	Available through the NIST WebBook.	[6]
IR Spectrum	Available through the NIST WebBook.	[6]

Table 2: Spectroscopic Data for **3-Ethylcyclopentanone**

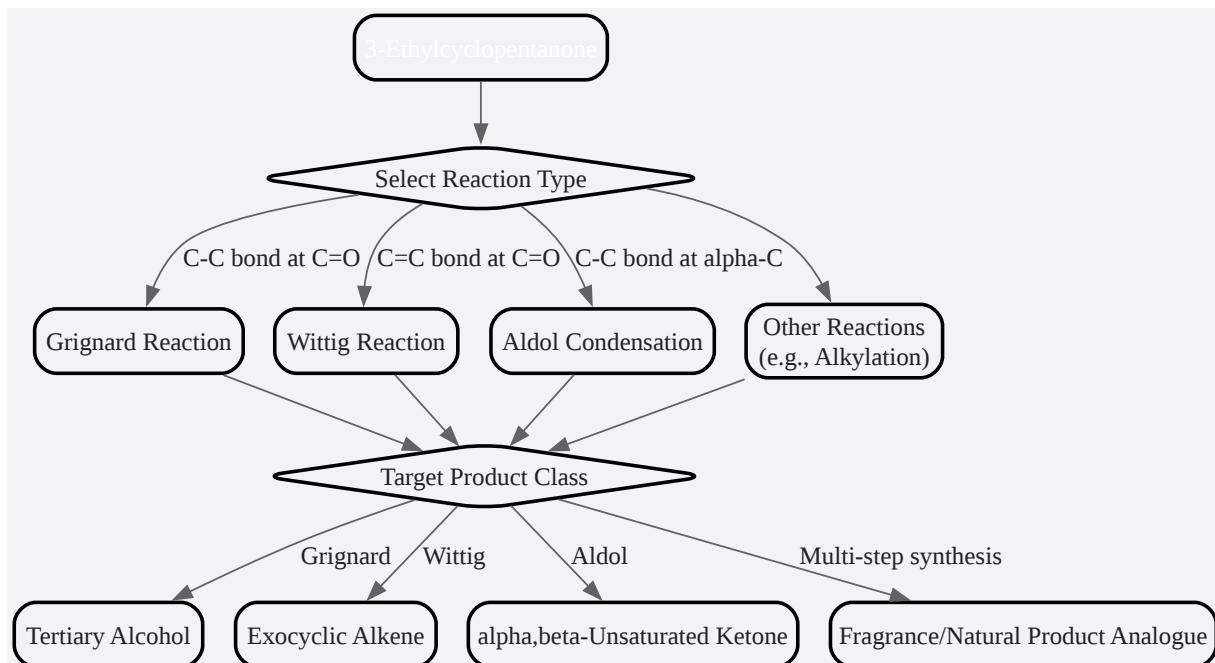
Applications in Organic Synthesis

3-Ethylcyclopentanone is a valuable precursor for a variety of important organic reactions, including carbon-carbon bond-forming reactions at the carbonyl group and at the α -positions. Its utility is demonstrated in the synthesis of fragrances, natural product analogues, and other complex organic molecules.

Grignard Reaction: Synthesis of Tertiary Alcohols

The carbonyl group of **3-ethylcyclopentanone** is susceptible to nucleophilic attack by organometallic reagents such as Grignard reagents, leading to the formation of tertiary alcohols. This reaction is a fundamental method for introducing new carbon substituents at the carbonyl carbon.

Reaction Scheme:

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